The 3-Aminopyrazole Scaffold: A Technical Guide for Drug Discovery

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Compound of Interest

Compound Name:	*5-(pyrrolidin-1-yl)-1H-pyrazol-3-amine*
CAS No.:	*687999-84-4*
Cat. No.:	*B1419777*

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Executive Summary

The 3-aminopyrazole moiety represents a "privileged scaffold" in modern medicinal chemistry, distinguished by its amphoteric nature and capability to function as a robust hydrogen bond donor/acceptor system. Its structural versatility allows it to mimic the adenine ring of ATP, making it a cornerstone in the design of kinase inhibitors (e.g., CDKs, JNKs, FGFRs). Beyond oncology, 3-aminopyrazole derivatives exhibit potent anti-inflammatory, antimicrobial, and CNS-active profiles.[1] This guide synthesizes the critical synthetic methodologies, structure-activity relationships (SAR), and therapeutic applications of this compound class, providing a self-validating roadmap for researchers.

Chemical Foundation & Electronic Properties

The 3-aminopyrazole ring exists in tautomeric equilibrium, a feature that critically influences its reactivity and binding affinity.

- Tautomerism: In unsubstituted forms, the 3-amino (1H) and 5-amino (1H) tautomers are interconvertible. However, N-substitution locks the regiochemistry, defining the steric and

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electronic landscape.

- H-Bonding: The exocyclic amino group at C3 acts as a primary H-bond donor, while the endocyclic nitrogens (N1/N2) can serve as acceptors. This "donor-acceptor-donor" (D-A-D) motif is essential for hinge-region binding in kinase pockets.

Synthetic Architectures: The "How-To"

Core Synthesis: Condensation of -Ketonitriles

The most field-proven route to 3-aminopyrazoles is the condensation of

-ketonitriles (3-oxoalkanenitriles) with hydrazines. This method is preferred for its atom economy and scalability.

Mechanism & Regioselectivity

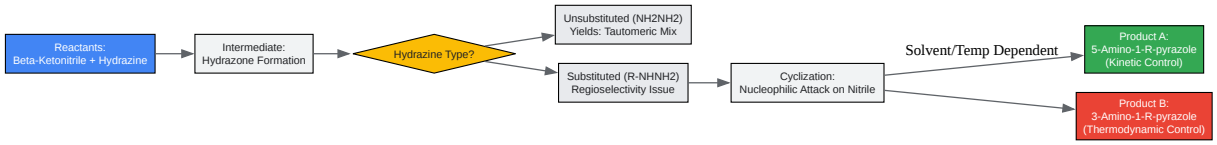
The reaction proceeds via an initial hydrazone formation followed by intramolecular cyclization.

- Challenge: When using substituted hydrazines (

  ), two regioisomers are possible: 3-amino-1-substituted-pyrazole or 5-amino-1-substituted-pyrazole.

- Control: Regioselectivity is dictated by the relative electrophilicity of the ketone vs. nitrile carbons and the nucleophilicity of the hydrazine nitrogens.

Figure 1: Synthetic Logic & Regioselectivity Flow



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Caption: Decision tree for the synthesis of aminopyrazoles from

-ketonitriles, highlighting regiochemical divergence.

Validated Protocol: Synthesis of 3-Phenyl-1H-pyrazol-5-amine

Source Validation: Adapted from verified protocols [1].

Objective: To synthesize 3-phenyl-1H-pyrazol-5-amine with >80% yield.

Materials:

- 3-oxo-3-phenylpropanenitrile (50 mg, 0.34 mmol)[2]
- Hydrazine hydrate (11.6 mg, 0.36 mmol)
- Acetic acid (catalytic, 0.024 mL)
- Anhydrous Ethanol (3 mL)

Step-by-Step Methodology:

- Setup: In a reaction vial, dissolve 3-oxo-3-phenylpropanenitrile in anhydrous ethanol.
- Addition: Add hydrazine hydrate followed by acetic acid. Note: Acetic acid acts as a mild proton source to activate the nitrile.
- Reaction: Heat the mixture to 60°C for 24 hours. Monitor via TLC (Ethyl Acetate:Hexane 1:1) for disappearance of starting material.
- Workup:
  - Cool to ambient temperature.[2]
  - Remove solvent in vacuo.[2]
  - Redissolve residue in ethyl acetate.[2]
  - Wash with saturated sodium bicarbonate (

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) to neutralize acid.

- Wash with brine, dry over

, and filter.

- Purification: Evaporate solvent. Wash the solid residue with ethyl ether to remove non-polar impurities.
- Validation: Expected yield ~82% (45 mg). Product should be a solid.

Medicinal Chemistry & SAR

Kinase Binding Mode

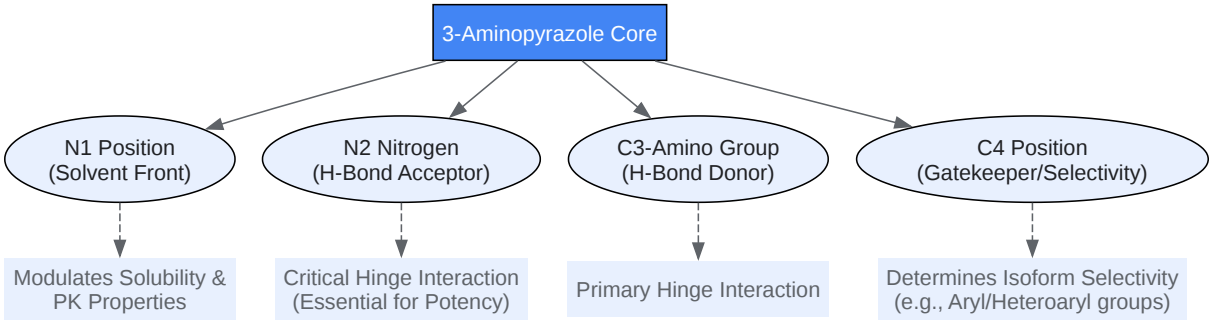
The 3-aminopyrazole scaffold is a "hinge binder." In the ATP-binding pocket of kinases:

- N2 (Pyridine-like): Accepts a H-bond from the backbone NH of the hinge region.
- C3-Amino (

): Donates a H-bond to the backbone Carbonyl of the hinge region.

- C4 Position: Ideal vector for accessing the "Gatekeeper" region or hydrophobic back-pocket.

Figure 2: Structure-Activity Relationship (SAR) Map



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Caption: Functional mapping of the 3-aminopyrazole scaffold illustrating key pharmacophore interaction points.

Key Therapeutic Targets & Data

The following table summarizes validated targets where 3-aminopyrazole derivatives have shown high potency.

Target	Therapeutic Area	Key Compound / Series	Potency (IC50)	Mechanism
c-Met	Oncology (Lung Cancer)	3-amino-benzo[d]isoxazole deriv.[3] (Cmpd 28a)	1.8 nM [2]	Tyrosine Kinase Inhibition
JNK3	Neurodegeneration	Aminopyrazole deriv.[4] (Cmpd 26n)	<100 nM [3]	Isoform selective inhibition
FGFR2/3	Oncology (Bladder Cancer)	Covalent 3-aminopyrazoles	<10 nM [4]	Covalent modification of P-loop Cys
CDK16	Oncology	3-amino-1H-pyrazole deriv.	N/A	Stabilization of PCTAIRE family

Advanced Applications: Covalent Inhibitors

Recent advancements [4] have utilized the 3-aminopyrazole scaffold to design covalent inhibitors. By attaching an electrophilic "warhead" (e.g., acrylamide) via a linker at the C4 or N1 position, researchers can target specific cysteine residues in the kinase P-loop. This strategy overcomes resistance mutations (e.g., Gatekeeper mutations) that render reversible inhibitors ineffective.

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Protocol Insight: When designing covalent variants, the linker length is critical. A linker that is too short prevents the warhead from reaching the cysteine, while one that is too long induces entropic penalties.

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